

Diethyl Selenide (CAS No. 627-53-2): A Technical Guide

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Compound of Interest

Compound Name: Diethyl selenide

CAS No.: 627-53-2

Cat. No.: B1585513

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **diethyl selenide** (CAS No. 627-53-2), an organoselenium compound with growing interest in various scientific and industrial fields. This document details its chemical and physical properties, provides in-depth experimental protocols for its synthesis and analysis, and explores its applications, particularly in materials science and its potential relevance to drug development. Furthermore, this guide discusses the toxicological aspects and metabolic pathways of **diethyl selenide**, offering a complete profile for researchers and professionals.

Introduction

Diethyl selenide, with the chemical formula $(C_2H_5)_2Se$, is a volatile, colorless liquid characterized by a strong, unpleasant odor. First synthesized in 1836, it holds the distinction of being one of the earliest known organoselenium compounds.^{[1][2]} As the selenium analogue of diethyl ether, it exhibits unique chemical properties owing to the presence of the selenium atom, which imparts higher nucleophilicity and a different reactivity profile compared to its

oxygen and sulfur counterparts.[3][4] This guide aims to be a thorough resource for professionals in research and development, providing essential technical information, experimental procedures, and safety considerations.

Chemical and Physical Properties

The fundamental chemical and physical properties of **diethyl selenide** are summarized in the tables below. For comparative purposes, data for its analogues, diethyl ether and diethyl sulfide, are also included.

Table 1: General and Physical Properties

Property	Diethyl Selenide	Diethyl Ether	Diethyl Sulfide
CAS Number	627-53-2	60-29-7	352-93-2
Molecular Formula	C ₄ H ₁₀ Se	C ₄ H ₁₀ O	C ₄ H ₁₀ S
Molecular Weight	137.08 g/mol [2]	74.12 g/mol	90.18 g/mol [5]
Appearance	Colorless liquid[2]	Colorless liquid	Colorless liquid[5]
Density	1.232 g/mL at 25 °C[2]	0.713 g/mL at 20 °C	0.837 g/mL at 20 °C[5]
Melting Point	-87 °C[2]	-116.3 °C	-103.8 °C[5]
Boiling Point	108 °C[2]	34.6 °C	92 °C[5]
Flash Point	22 °C (72 °F)[2]	-45 °C (-49 °F)	-10 °C (14 °F)

Table 2: Spectroscopic Data

Spectroscopic Data	Diethyl Selenide
¹ H NMR (CDCl ₃)	δ 2.59 (q, 4H), 1.41 (t, 6H)[6]
¹³ C NMR (CDCl ₃)	δ 15.1, 14.8[7]
Mass Spectrum (m/z)	138 (M+), 110, 109, 81, 80, 79, 78, 77[7]

Synthesis and Reactivity

Synthesis via Williamson Ether Synthesis Analogue

The most common and straightforward method for synthesizing **diethyl selenide** is an analogue of the Williamson ether synthesis.^[2] This reaction involves the nucleophilic substitution of an alkyl halide with a metal selenide.

Materials:

- Sodium selenide (Na_2Se)
- Ethyl iodide ($\text{C}_2\text{H}_5\text{I}$) or ethyl bromide ($\text{C}_2\text{H}_5\text{Br}$)
- Anhydrous ethanol
- Diethyl ether
- Anhydrous magnesium sulfate (MgSO_4)
- Nitrogen gas supply
- Round-bottom flask, reflux condenser, dropping funnel, and distillation apparatus

Procedure:

- A solution of sodium selenide is prepared in a round-bottom flask containing anhydrous ethanol under a nitrogen atmosphere.
- The flask is cooled in an ice bath, and ethyl iodide or ethyl bromide is added dropwise from a dropping funnel with constant stirring.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and then gently refluxed for 2-3 hours to ensure the reaction goes to completion.
- The reaction mixture is cooled, and the solvent is removed under reduced pressure.
- The residue is partitioned between diethyl ether and water. The organic layer is separated, and the aqueous layer is extracted with diethyl ether.
- The combined organic layers are washed with water and brine, then dried over anhydrous magnesium sulfate.

- The drying agent is filtered off, and the diethyl ether is removed by distillation.
- The crude **diethyl selenide** is then purified by fractional distillation to yield the pure product.

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Reactivity

Diethyl selenide exhibits reactivity characteristic of organoselenium compounds. The selenium atom, being a soft nucleophile, readily reacts with various electrophiles.[3] It can be oxidized to the corresponding selenoxide, which is a key intermediate in selenoxide elimination reactions, a powerful tool in organic synthesis for the introduction of carbon-carbon double bonds.[3]

Diethyl selenide can also react with alkyl halides to form triethylselenonium salts.[3]

Applications

Precursor for Atomic Layer Deposition (ALD)

Diethyl selenide is utilized as a precursor in atomic layer deposition (ALD) and chemical vapor deposition (CVD) processes for the fabrication of thin films of metal selenides, such as zinc selenide (ZnSe).[8][9] These materials are important in the manufacturing of semiconductors and optical components.

Materials:

- **Diethyl selenide** (Se precursor)
- Diethyl zinc (Zn precursor)
- High-purity nitrogen or argon (carrier and purge gas)
- Substrate (e.g., silicon wafer)
- ALD reactor

Procedure:

- The substrate is placed in the ALD reactor chamber, which is then heated to the desired deposition temperature and purged with an inert gas.
- The ALD cycle begins with the introduction of the diethyl zinc precursor into the chamber. It reacts with the substrate surface in a self-limiting manner.
- The chamber is purged with inert gas to remove any unreacted precursor and byproducts.
- **Diethyl selenide** is then pulsed into the chamber, reacting with the zinc-terminated surface to form a monolayer of zinc selenide.
- Another purge step removes unreacted **diethyl selenide** and reaction byproducts.
- This cycle is repeated until the desired film thickness is achieved.

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Potential in Drug Development and Biological Research

While direct applications of **diethyl selenide** in drug development are not extensively documented, the broader class of organoselenium compounds has garnered significant interest for their biological activities. Many organoselenium compounds exhibit antioxidant, anti-inflammatory, and anticancer properties.[10][11] **Diethyl selenide** can serve as a valuable building block for the synthesis of more complex selenium-containing molecules with potential therapeutic applications.[12] For instance, the selenide moiety can be incorporated into known drug scaffolds to modulate their pharmacokinetic and pharmacodynamic properties.

Toxicology and Safety

Diethyl selenide is a toxic and flammable compound and should be handled with appropriate safety precautions in a well-ventilated fume hood.[2] Chronic exposure to organoselenium compounds can lead to symptoms such as garlic-like odor of the breath, dermatitis, and potential damage to the liver and spleen. It is classified as hazardous, with GHS pictograms indicating flammability, toxicity, and environmental hazards.[2]

Metabolism

The in vivo metabolism of **diethyl selenide** has not been extensively studied. However, it is likely to follow similar pathways to other simple organoselenium compounds. Selenium metabolism often involves a central intermediate, hydrogen selenide (H_2Se), which can then be methylated.^{[13][14]} It is plausible that **diethyl selenide** can be metabolized through dealkylation to ethylselenol (EtSeH) and subsequently to hydrogen selenide. The hydrogen selenide can then be detoxified through methylation to form volatile compounds like dimethyl selenide, which is excreted through respiration, or trimethylselenonium ions, which are excreted in the urine.^{[13][15]}

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Conclusion

Diethyl selenide (CAS No. 627-53-2) is a versatile organoselenium compound with established applications in materials science and potential as a synthon in medicinal chemistry. Its synthesis is well-understood, and its reactivity offers opportunities for further chemical transformations. While its toxicity necessitates careful handling, its unique properties make it a valuable compound for researchers and scientists in various disciplines. This guide has provided a detailed overview of its properties, synthesis, applications, and biological context to serve as a comprehensive resource for the scientific community.

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